

# FT895 Technical Support Center: Stability and Handling Guide

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## Compound of Interest

Compound Name: FT895

Cat. No.: B2679868

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of the selective HDAC11 inhibitor, **FT895**, in various solvents and at different temperatures. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental workflows.

## Frequently Asked Questions (FAQs)

Q1: How should solid **FT895** be stored for long-term use?

For long-term stability, solid **FT895** should be stored at -20°C. Under these conditions, the compound is reported to be stable for up to three years.<sup>[1][2][3]</sup>

Q2: What is the recommended solvent for preparing **FT895** stock solutions?

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **FT895**.<sup>[1][2][4]</sup> It is highly soluble in DMSO, with concentrations of up to 125 mg/mL being achievable.<sup>[2][4]</sup> For optimal results, it is recommended to use newly opened, anhydrous DMSO, as the presence of water can affect compound stability.<sup>[4][5]</sup>

Q3: What are the recommended storage conditions and duration for **FT895** stock solutions in DMSO?

Once dissolved in DMSO, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Recommended storage conditions are:

- -80°C: for up to 1 year for long-term storage.[1][3] Some suppliers recommend a shorter duration of 6 months.[2][4]
- -20°C: for up to 1 month for shorter-term storage.[2][3][4]

Q4: Can **FT895** be dissolved in aqueous solutions?

Direct dissolution of **FT895** in aqueous buffers is generally not recommended due to its low aqueous solubility. For experiments in aqueous media, it is advised to first prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in the desired aqueous buffer or cell culture medium.

Q5: Is **FT895** stable in cell culture media?

While specific stability data in various cell culture media is not readily available, it is common practice to dilute a DMSO stock of the compound into the media immediately before use. The final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity. Due to the potential for degradation in aqueous and protein-rich environments, it is recommended to prepare fresh dilutions for each experiment.

Q6: How should **FT895** be prepared for in vivo animal studies?

For in vivo administration, **FT895** is typically formulated in a vehicle that enhances its solubility and bioavailability. Common formulations involve a primary stock in DMSO, which is then diluted in a co-solvent system. A widely used vehicle consists of:

- 10% DMSO
- 40% PEG300
- 5% Tween 80
- 45% Saline[1]

It is recommended to prepare these formulations fresh on the day of use.

Q7: Is there any information on the stability of **FT895** in biological matrices?

One study has reported that **FT895** is stable in mouse serum, with a half-life ( $t_{1/2}$ ) of 9.4 hours. [6] This suggests a reasonable degree of stability in a biological environment for the duration of many in vitro and in vivo experiments.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of FT895 in aqueous solution or cell culture media.	Low aqueous solubility of FT895.	Ensure the final DMSO concentration is sufficient to maintain solubility. If precipitation persists, consider lowering the final concentration of FT895. Prepare fresh dilutions immediately before use. Gentle warming and sonication may aid in re-dissolving the compound. <a href="#">[4]</a>
Loss of compound activity in long-term experiments.	Degradation of FT895 in the experimental medium over time.	For experiments lasting several days, consider replenishing the medium with freshly diluted FT895 at regular intervals.
Inconsistent experimental results.	Improper storage of stock solutions leading to degradation.	Always store stock solutions at the recommended temperatures (-20°C for short-term, -80°C for long-term). Avoid repeated freeze-thaw cycles by aliquoting the stock solution after preparation. Use fresh, anhydrous DMSO for preparing stock solutions.
Difficulty dissolving FT895 powder.	The compound may have absorbed moisture.	Store the solid compound in a desiccator. If dissolution is slow, gentle warming and sonication can be used to facilitate the process. <a href="#">[1]</a> <a href="#">[4]</a>

## Data Summary

Table 1: Recommended Storage Conditions for **FT895**

Form	Solvent	Storage Temperature	Recommended Duration	Source
Solid Powder	N/A	-20°C	Up to 3 years	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Stock Solution	DMSO	-80°C	6 months - 1 year	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Stock Solution	DMSO	-20°C	1 month	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

Table 2: Solubility of **FT895** in Different Solvents/Formulations

Solvent/Formulation	Solubility	Source
DMSO	~125 mg/mL	<a href="#">[2]</a> <a href="#">[4]</a>
10% DMSO + 90% Corn Oil	≥ 5 mg/mL	<a href="#">[4]</a>
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 2.08 mg/mL	<a href="#">[4]</a>
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL	<a href="#">[4]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **FT895** Stock Solution in DMSO

- Materials:
  - FT895** (Molecular Weight: 352.31 g/mol )
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
- Procedure:
  - Equilibrate the vial of solid **FT895** to room temperature before opening to prevent moisture condensation.

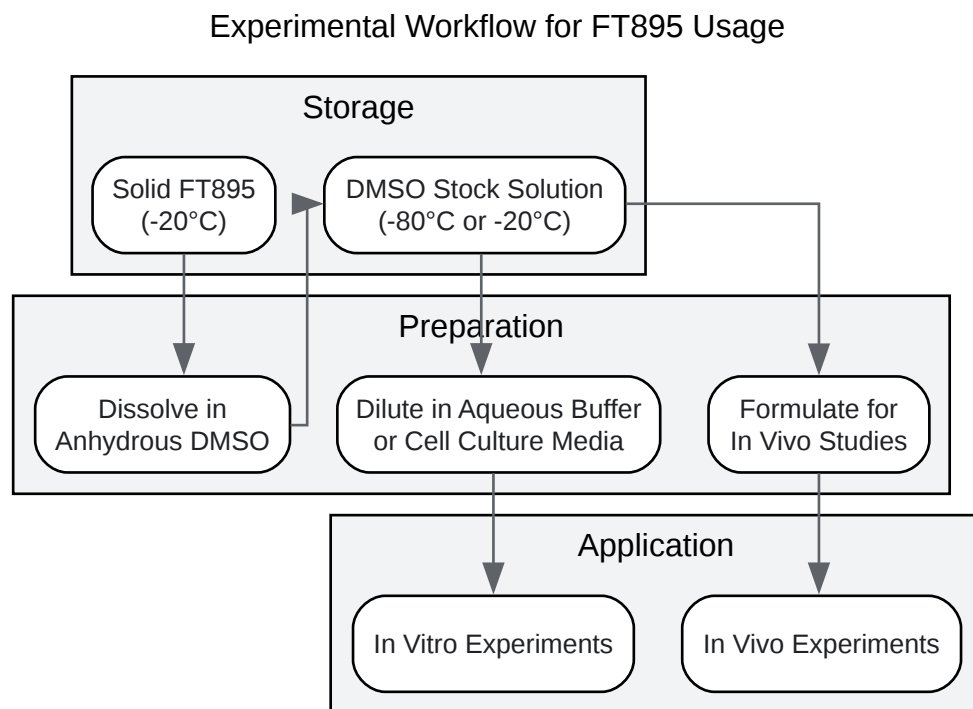
2. Weigh out the desired amount of **FT895** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.52 mg of **FT895**.
3. Add the appropriate volume of anhydrous DMSO to the **FT895** powder.
4. Vortex the solution until the **FT895** is completely dissolved. Gentle warming or sonication can be used to aid dissolution.
5. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

#### Protocol 2: Preparation of **FT895** Formulation for in vivo Studies

- Materials:
  - 10 mM **FT895** stock solution in DMSO
  - Polyethylene glycol 300 (PEG300)
  - Tween 80
  - Sterile Saline (0.9% NaCl)
  - Sterile tubes
- Procedure:
  1. Calculate the required volume of each component based on the desired final concentration and total volume of the formulation.
  2. In a sterile tube, add the required volume of the 10 mM **FT895** stock solution in DMSO.
  3. Add the required volume of PEG300 and vortex to mix thoroughly.
  4. Add the required volume of Tween 80 and vortex again until the solution is homogeneous.
  5. Finally, add the required volume of sterile saline to reach the final desired volume and concentration. Vortex thoroughly.

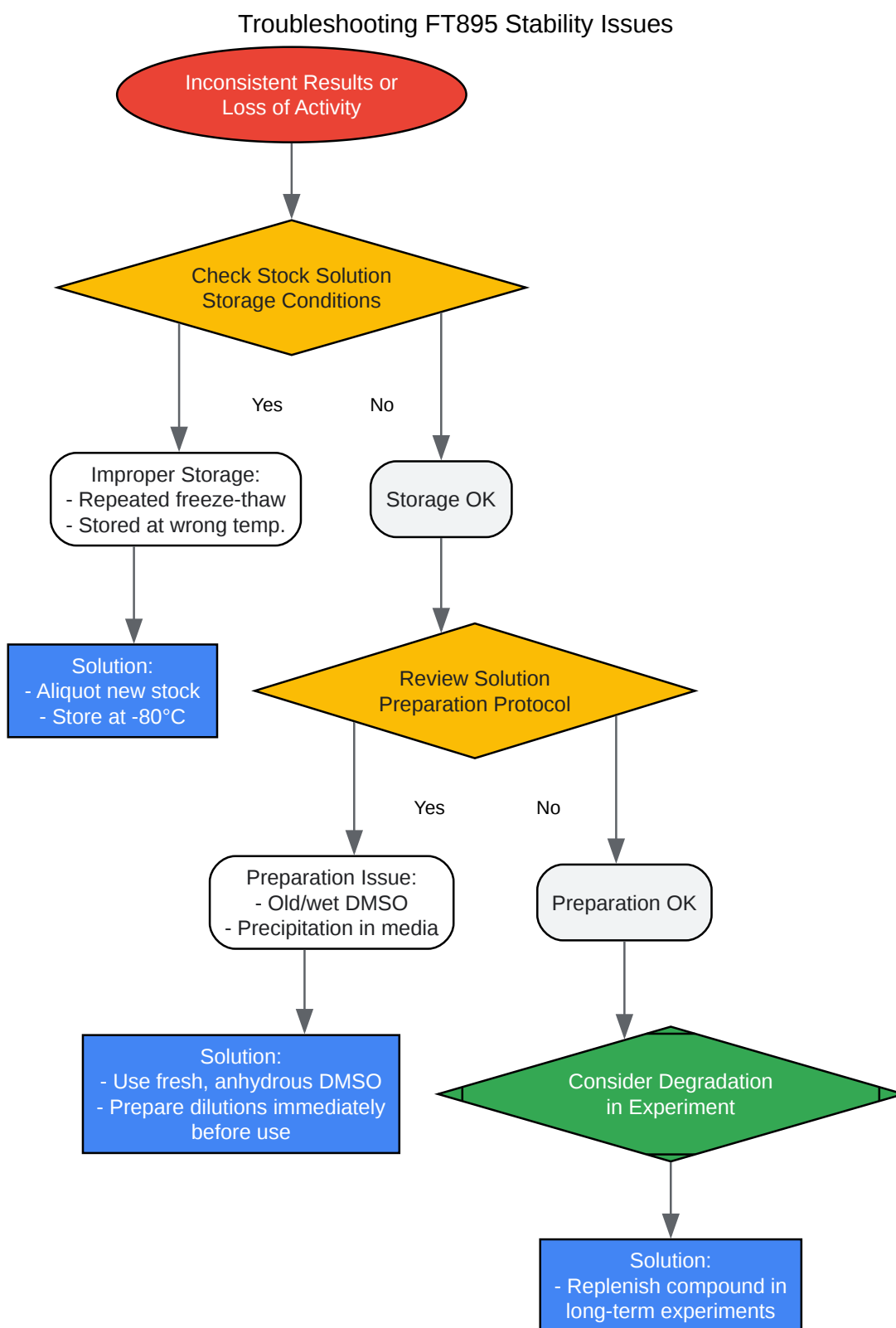
6. The final formulation should be a clear solution. It is recommended to prepare this formulation fresh on the day of use.

## Visualizations



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Caption: Workflow for handling and preparation of **FT895**.



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Caption: Decision tree for troubleshooting **FT895** stability.



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